

Personal protective equipment for handling 3-Nitrobiphenyl

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Compound of Interest

Compound Name: 3-Nitrobiphenyl

Cat. No.: B1294916

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Essential Safety and Handling Guide for 3-Nitrobiphenyl

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **3-Nitrobiphenyl** (CAS No. 2113-58-8). This information is critical for researchers, scientists, and drug development professionals to ensure personal safety and minimize environmental impact in a laboratory setting. Adherence to these guidelines is paramount due to the hazardous nature of this compound.

Hazard Identification: **3-Nitrobiphenyl** is classified as a hazardous substance. It is harmful if swallowed and is suspected of causing genetic defects.^[1] It can also cause skin and eye irritation and may lead to respiratory irritation.^[2] Furthermore, it is very toxic to aquatic life with long-lasting effects.

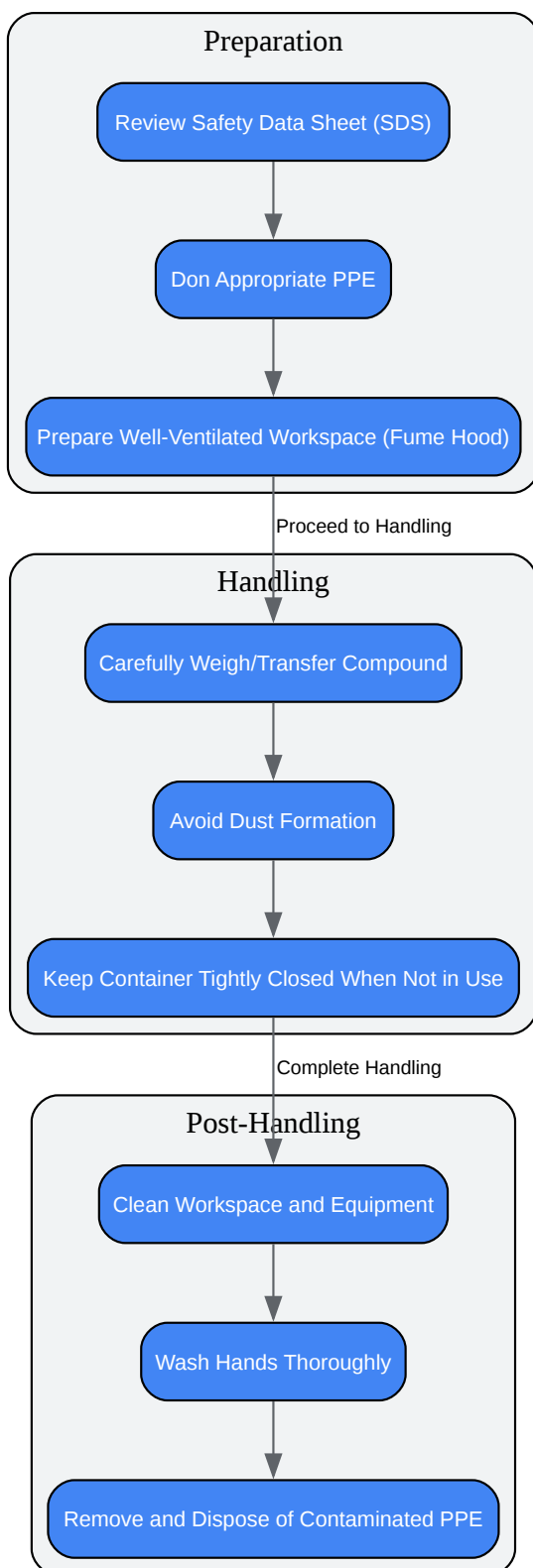
Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **3-Nitrobiphenyl** to prevent exposure.

PPE Category	Item	Specifications
Eye Protection	Safety Glasses with side shields or Goggles	Must conform to OSHA 29 CFR 1910.133 or European Standard EN166.[1]
Hand Protection	Chemical-resistant gloves	Nitrile or other compatible chemical-resistant gloves are suitable. Inspect gloves for integrity before each use.[3]
Body Protection	Laboratory Coat	Should be fully buttoned to provide a barrier against accidental skin contact.
Respiratory Protection	NIOSH/MSHA approved respirator	Required when working in areas with inadequate ventilation or when there is a risk of inhaling dust.[1][4]

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **3-Nitrobiphenyl** is crucial for safety. The following workflow outlines the necessary steps from preparation to post-handling cleanup.



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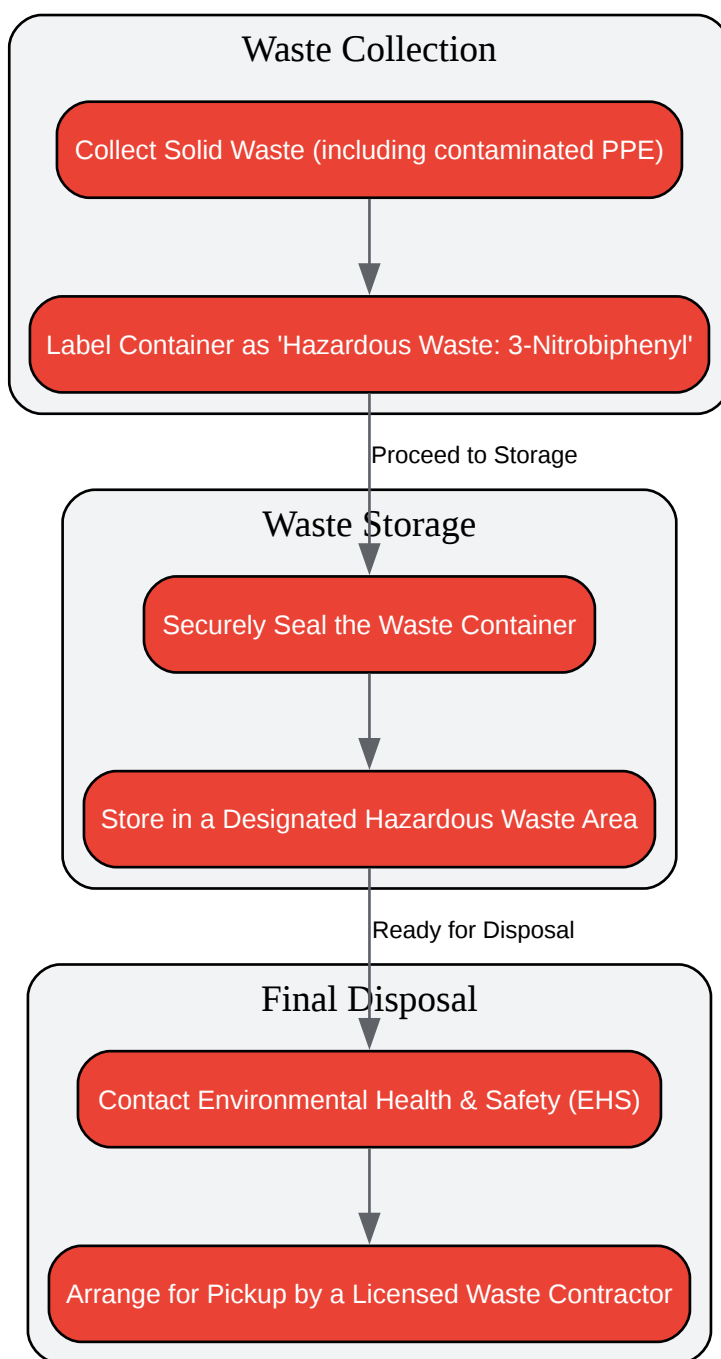
Step-by-step workflow for the safe handling of **3-Nitrobiphenyl**.

Experimental Protocol:

- Preparation:
 - Thoroughly review the Safety Data Sheet (SDS) for **3-Nitrobiphenyl** before commencing any work.[\[5\]](#)
 - Ensure a calibrated eyewash station and safety shower are readily accessible.[\[4\]](#)[\[6\]](#)
 - Put on all required personal protective equipment as detailed in the PPE table.
 - Prepare the designated work area, preferably within a certified chemical fume hood, to ensure adequate ventilation.[\[5\]](#)[\[7\]](#)
- Handling:
 - Handle the substance with care, avoiding direct contact with skin, eyes, and clothing.[\[1\]](#)
 - When weighing or transferring the powder, do so carefully to prevent the formation and inhalation of dust.[\[1\]](#)
 - Keep the container tightly closed when not in use to minimize the release of vapors or dust.[\[1\]](#)
 - Avoid eating, drinking, or smoking in the handling area.[\[1\]](#)[\[7\]](#)
- Post-Experiment:
 - After handling is complete, thoroughly clean the work area and any equipment used.
 - Wash hands and any exposed skin thoroughly with soap and water.[\[1\]](#)[\[8\]](#)
 - Carefully remove and dispose of contaminated PPE as hazardous waste.

Disposal Plan

All waste containing **3-Nitrobiphenyl** must be treated as hazardous waste.



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Procedural workflow for the safe disposal of **3-Nitrobiphenyl**.

Disposal Protocol:

- Waste Segregation: Do not mix **3-Nitrobiphenyl** waste with other chemical waste streams unless compatibility is confirmed.[\[3\]](#)
- Containerization: Collect all solid waste, including contaminated gloves, wipes, and other disposable materials, in a clearly labeled, sealed, and appropriate container for hazardous chemical waste.[\[3\]](#)
- Labeling: The waste container must be clearly labeled as "Hazardous Waste: **3-Nitrobiphenyl**" and include the accumulation start date.[\[3\]](#)
- Storage: Store the sealed waste container in a designated and secure hazardous waste accumulation area, away from incompatible materials.[\[3\]](#)
- Disposal: Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company.[\[1\]](#)[\[3\]](#) Do not dispose of this chemical down the drain or in regular trash.[\[1\]](#)

Quantitative Data Summary

The following table summarizes key quantitative data for **3-Nitrobiphenyl**.

Property	Value
CAS Number	2113-58-8
Molecular Formula	C ₁₂ H ₉ NO ₂
Melting Point	68 - 70 °C (154 - 158 °F)
Boiling Point	255 °C (491 °F)
Flash Point	No information available [1]
Solubility	Insoluble in water [1]

Disclaimer: This information is intended as a general guide. Always consult your institution's specific safety and disposal policies and the most current Safety Data Sheet (SDS) for **3-Nitrobiphenyl**.

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